

Application Notes and Protocols for the Regioselective Addition to 1-Octyne

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Compound of Interest

Compound Name: 1-Octyne

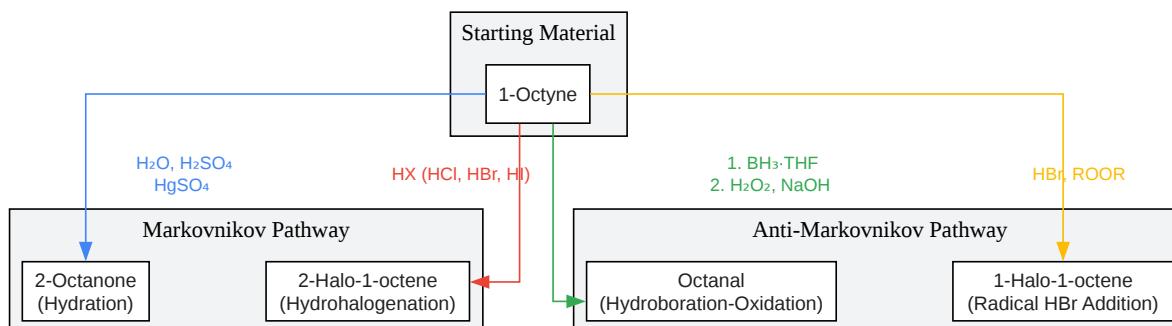
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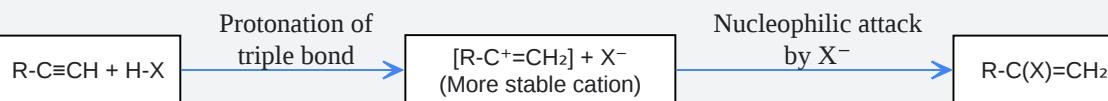
These application notes provide detailed methodologies and protocols for key regioselective addition reactions to the terminal alkyne, **1-octyne**. The protocols are intended for researchers, scientists, and professionals in drug development who require precise control over chemical transformations.

Overview of Regioselective Additions to 1-Octyne

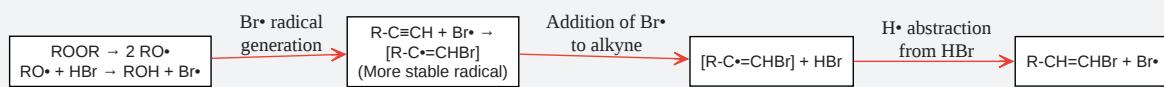
The triple bond of a terminal alkyne like **1-octyne** offers a rich platform for chemical functionalization. Regioselectivity, the preference for bond formation at one position over another, is a critical consideration in synthesis.^{[1][2][3]} For **1-octyne**, additions can typically occur in two ways, yielding either the Markovnikov or anti-Markovnikov product. The choice of reagents and reaction conditions dictates the outcome, allowing for the selective synthesis of a desired constitutional isomer.^{[1][4][5]}



Hydrohalogenation Mechanism (Markovnikov)



Radical Addition of HBr Mechanism (Anti-Markovnikov)



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References

- 1. Regioselectivity - Wikipedia [en.wikipedia.org]
- 2. masterorganicchemistry.com [masterorganicchemistry.com]
- 3. The Regiochemistry of Alkene Addition Reactions - Chemistry Steps [chemistrysteps.com]
- 4. Markovnikov's Rule - Chemistry Steps [chemistrysteps.com]
- 5. leah4sci.com [leah4sci.com]
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